

2-Bromo-5-(2-ethylhexyl)thiophene chemical structure and properties

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Compound of Interest

2-Bromo-5-(2ethylhexyl)thiophene

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An In-depth Technical Guide to 2-Bromo-5-(2-ethylhexyl)thiophene

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-Bromo-5-(2-ethylhexyl)thiophene**, a key building block in the fields of materials science and organic electronics. This document is intended for researchers, scientists, and professionals in drug development and related industries.

Chemical Structure and Properties

2-Bromo-5-(2-ethylhexyl)thiophene is a substituted thiophene molecule. The thiophene ring provides electronic properties suitable for various applications, while the bromine atom offers a reactive site for further chemical modifications. The 2-ethylhexyl group enhances solubility in organic solvents, which is advantageous for solution-based processing of materials.

Chemical Structure:

Caption: 2D representation of **2-Bromo-5-(2-ethylhexyl)thiophene**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromo-5-(2-ethylhexyl)thiophene** is presented in the table below.[1][2][3][4]



Property	Value
CAS Number	925899-21-4
Molecular Formula	C12H19BrS
Molecular Weight	275.25 g/mol
Appearance	Colorless to light orange to yellow clear liquid
Density	1.21 g/mL
Refractive Index (n20D)	1.52
Purity	≥97% to ≥98% (GC)
Storage Conditions	2 - 8 °C, in a dark place under an inert atmosphere

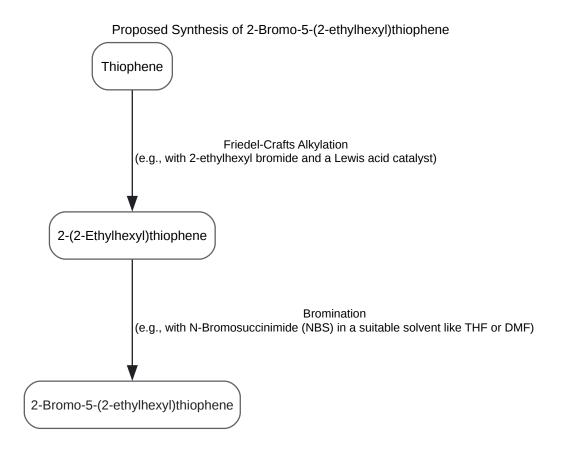
Synthesis and Experimental Protocols

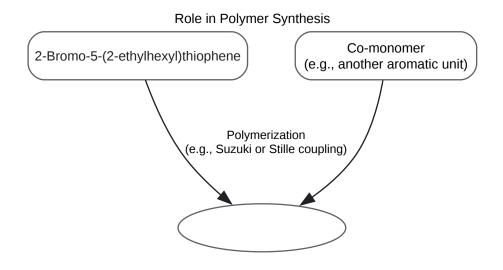
While a specific, detailed experimental protocol for the direct synthesis of **2-Bromo-5-(2-ethylhexyl)thiophene** is not readily available in the cited literature, a plausible synthetic route can be inferred from general thiophene chemistry and protocols for similar compounds. A common method for the synthesis of 2-bromo-5-alkylthiophenes involves the bromination of the corresponding 2-alkylthiophene.

Proposed Synthetic Workflow

The synthesis would likely proceed in two main steps: first, the alkylation of thiophene to produce 2-(2-ethylhexyl)thiophene, followed by selective bromination at the 5-position.









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